

aluminum phthalocyanine chloride reactive oxygen species yield measurement

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Compound Focus: Aluminum phthalocyanine chloride

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Quantitative Data on AlClPc ROS Generation

The table below summarizes key quantitative findings from recent studies on AlClPc and its formulations.

AlClPc Formulation / System	Key Quantitative Findings on ROS/ Efficacy	Measurement Method & Conditions	Source (Reference)
AlClPc Nanoemulsion (S444)	Intense ROS generation; max production at energy density of 2.95 J/cm ² . CC ₅₀ (cytotoxicity) on MCF-7 cells: 6.0 nM .	ROS assay using fluorescent probe (details not specified); irradiation with a 660 nm diode laser.	[1]
AlClPc in Mitochondria Study	Demonstrated photo-triggered impairment of mitochondrial bioenergetics.	Isolated rat liver mitochondria; measured oxygen consumption, membrane potential, and ATP synthesis. Light source: Red LED (660 nm, 50 mW/cm ² , 30 J/cm ²).	[2]

AICIPc Formulation / System	Key Quantitative Findings on ROS/ Efficacy	Measurement Method & Conditions	Source (Reference)
AICIPcTS41 Conjugated to Nanoparticles	Significant ROS generation leading to photodynamic effect on Caco-2 colon cancer cells.	Cellular ROS detection assay (DCFH-DA) via flow cytometry; irradiation at 680 nm with a LED.	[3]
AICIPc in P-123 Polymeric Micelles	Effective in Photodynamic Inactivation (PDI) against <i>S. aureus</i> and <i>C. albicans</i> .	PDI assays; determination of IC ₉₀ (concentration) and D ₉₀ (light dose) for 90% microbe eradication.	[4]

Experimental Protocols for ROS Yield Measurement

The following are common experimental approaches used in the cited literature to evaluate the photodynamic efficacy and ROS generation of AICIPc.

Direct ROS Detection in Solution

This method quantifies the generation of singlet oxygen ($^1\text{O}_2$), a primary ROS in PDT.

- **Principle:** Use of a chemical probe that reacts with $^1\text{O}_2$ to produce a measurable signal.
- **Common Probe: Singlet Oxygen Sensor Green (SOSG)**, which exhibits a strong increase in fluorescence upon reaction with $^1\text{O}_2$ [1].
- **Workflow:**
 - Prepare the AICIPc sample in an appropriate solvent or delivery system (e.g., nanoemulsion, buffer).
 - Add the SOSG probe to the sample solution.
 - Irradiate the sample with light at a specific wavelength matching the AICIPc absorption band (typically **660-680 nm**).
 - Measure the increase in fluorescence intensity (e.g., at 525 nm with excitation at 504 nm) over time or at a fixed total light energy dose (J/cm^2).
 - The rate of fluorescence increase or the maximum fluorescence achieved is proportional to the singlet oxygen quantum yield.

Cellular Uptake and ROS Assay

This protocol assesses the intracellular ROS generation and the resulting phototoxic effect, which is crucial for evaluating therapeutic potential.

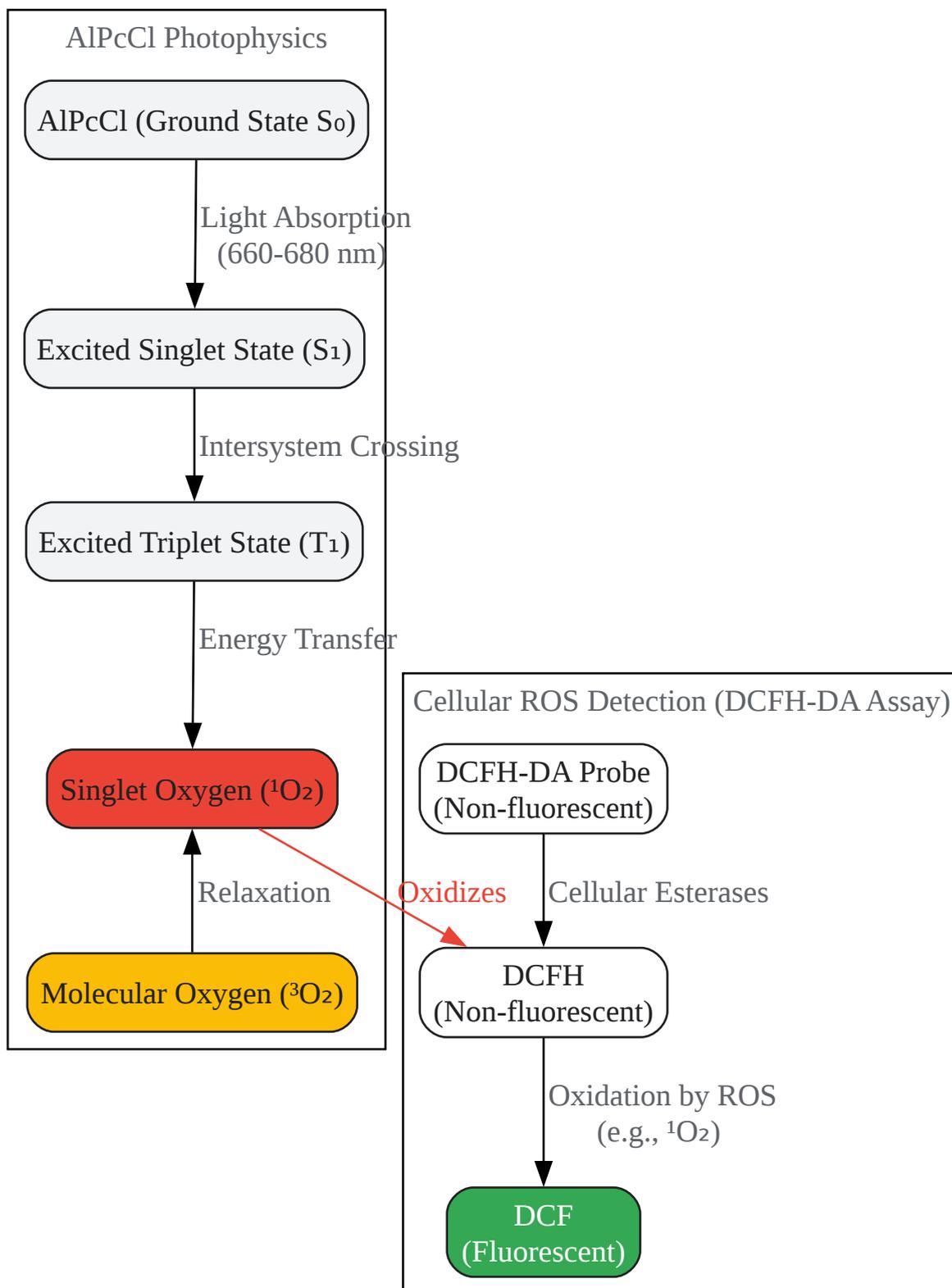
- **Principle:** Use of cell-permeable fluorescent dyes that become fluorescent upon oxidation by intracellular ROS.
- **Common Probe: 2',7'-Dichlorodihydrofluorescein diacetate (DCFH-DA).** This probe is deacetylated by cellular esterases and then oxidized by ROS to fluorescent DCF [3].
- **Workflow:**
 - **Cell Culture:** Seed cancer cells (e.g., Caco-2, MCF-7) in culture plates.
 - **Incubation with PS:** Incubate cells with AICIPc at various concentrations for a set time to allow for cellular uptake.
 - **Loading Probe:** Incubate cells with DCFH-DA.
 - **Irradiation:** Expose the cells to light (e.g., **680 nm LED**).
 - **Quantification:** Measure the fluorescence intensity of DCF using a flow cytometer or a fluorescence microplate reader. Viability assays (e.g., ATP-based proliferation assays) are often performed in parallel to determine cytotoxic concentration (CC₅₀) [1] [3].

Evaluation on Isolated Subcellular Components

This method provides a direct mechanism to study the intrinsic photodynamic effects on specific organelles, such as mitochondria.

- **Principle:** Isolate functional mitochondria and measure bioenergetic parameters before and after photosensitizer irradiation.
- **Workflow [2]:**
 - **Isolation:** Isolate intact mitochondria from tissue (e.g., rat liver).
 - **Incubation & Irradiation:** Incubate mitochondria with AICIPc and irradiate with a red light source (e.g., **660 nm LED at 50 mW/cm²**).
 - **Parameter Measurement:**
 - **Oxygen Consumption:** Measure using a Clark-type oxygen electrode.
 - **Membrane Potential ($\Delta\Psi$):** Assess using fluorescent dyes like Rhodamine 123.
 - **ATP Synthesis Rate:** Quantify using luciferin-luciferase assays.
 - **Swelling:** Monitor changes in light scattering as an indicator of membrane permeability.

The following diagram illustrates the core photophysical processes and experimental workflow for cellular ROS detection using DCFH-DA.



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Key Considerations for Measurement

When measuring the ROS yield of AlClPc, several critical factors can significantly impact the results:

- **Aggregation State:** AlClPc is highly hydrophobic and tends to form aggregates in aqueous environments. **Aggregated AlClPc has a severely quenched fluorescence and reduced ROS yield** [1] [5] [6]. Using delivery systems like nanoemulsions [1] or specific block copolymer micelles (e.g., Pluronic P-123) [4] is essential to maintain the photosensitizer in its monomeric, photoactive form.
- **Solvent System:** The monomer-to-aggregate ratio is determined by the water content in water-organic solvent mixtures. There is often a **critical water concentration** (e.g., ~7.8% in one study [5]) beyond which aggregation increases dramatically.
- **Central Metal Ion:** The presence of aluminum in the phthalocyanine core promotes **intersystem crossing** to the triplet state due to the heavy atom effect, which is crucial for efficient energy transfer to oxygen and high singlet oxygen quantum yield [7] [3].

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